

# Safeguarding Personnel: Personal Protective Equipment and Disposal Protocols for Avycaz

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## Compound of Interest

Compound Name: Avycaz

Cat. No.: B12723627

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This document provides essential safety and logistical guidance for the handling of **Avycaz** (ceftazidime and avibactam), a combination antibacterial agent. Due to its classification as a respiratory and skin sensitizer, strict adherence to personal protective equipment (PPE) protocols and disposal plans is imperative to ensure the safety of all personnel.

## Personal Protective Equipment (PPE) Recommendations

Personnel handling **Avycaz** in a powdered or reconstituted form must utilize appropriate PPE to prevent inhalation, dermal, and ocular exposure. The following table summarizes the recommended PPE for various handling scenarios.

PPE Component	Standard Handling (e.g., weighing, reconstitution)	Spill Cleanup & Aerosol-Generating Procedures
Gloves	Double-gloving with chemotherapy-rated nitrile gloves (ASTM D6978). Change outer gloves every 30 minutes or immediately if contaminated.	Double-gloving with chemotherapy-rated nitrile gloves (ASTM D6978). Ensure extended cuffs over the gown.
Gown	Disposable, lint-free, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.	Disposable, polyethylene-coated, impervious gown.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields.	Chemical splash goggles.
Face Protection	Not required for standard handling in a containment hood.	Full-face shield worn over chemical splash goggles.
Respiratory Protection	Not required when handled within a certified chemical fume hood or biological safety cabinet.	Fit-tested NIOSH-approved N95 respirator at a minimum. For large spills or significant aerosolization potential, a Powered Air-Purifying Respirator (PAPR) is recommended.

Note on Glove Selection: While specific permeation breakthrough data for ceftazidime and avibactam are not readily available in public literature, nitrile gloves are generally recommended for handling a wide range of chemicals. A safety data sheet for ceftazidime suggests that nitrile, butyl rubber, or polychloroprene gloves are suitable for protection against the dry, undissolved solid.<sup>[1]</sup> Given the sensitizing nature of **Avycaz**, a conservative approach of using chemotherapy-rated nitrile gloves is advised.

## Procedural Guidance: Donning, Doffing, and Disposal

Strict procedures for putting on (donning) and taking off (doffing) PPE are critical to prevent cross-contamination.

### Experimental Protocol: Donning and Doffing of PPE

Donning Sequence:

- Perform hand hygiene.
- Don shoe covers.
- Don inner pair of chemotherapy-rated nitrile gloves.
- Don a disposable, impervious gown, ensuring cuffs of inner gloves are tucked under the gown sleeves.
- Don outer pair of chemotherapy-rated nitrile gloves, ensuring the cuffs of the outer gloves go over the gown sleeves.
- Don eye and face protection (safety glasses, goggles, face shield as required).
- Don respiratory protection (if required).

Doffing Sequence (to be performed in a designated area):

- Remove outer pair of gloves.
- Remove gown and shoe covers.
- Perform hand hygiene.
- Remove eye and face protection.
- Remove respiratory protection.

- Remove inner pair of gloves.
- Perform thorough hand hygiene.

## Disposal Plan for Avycaz and Contaminated Materials

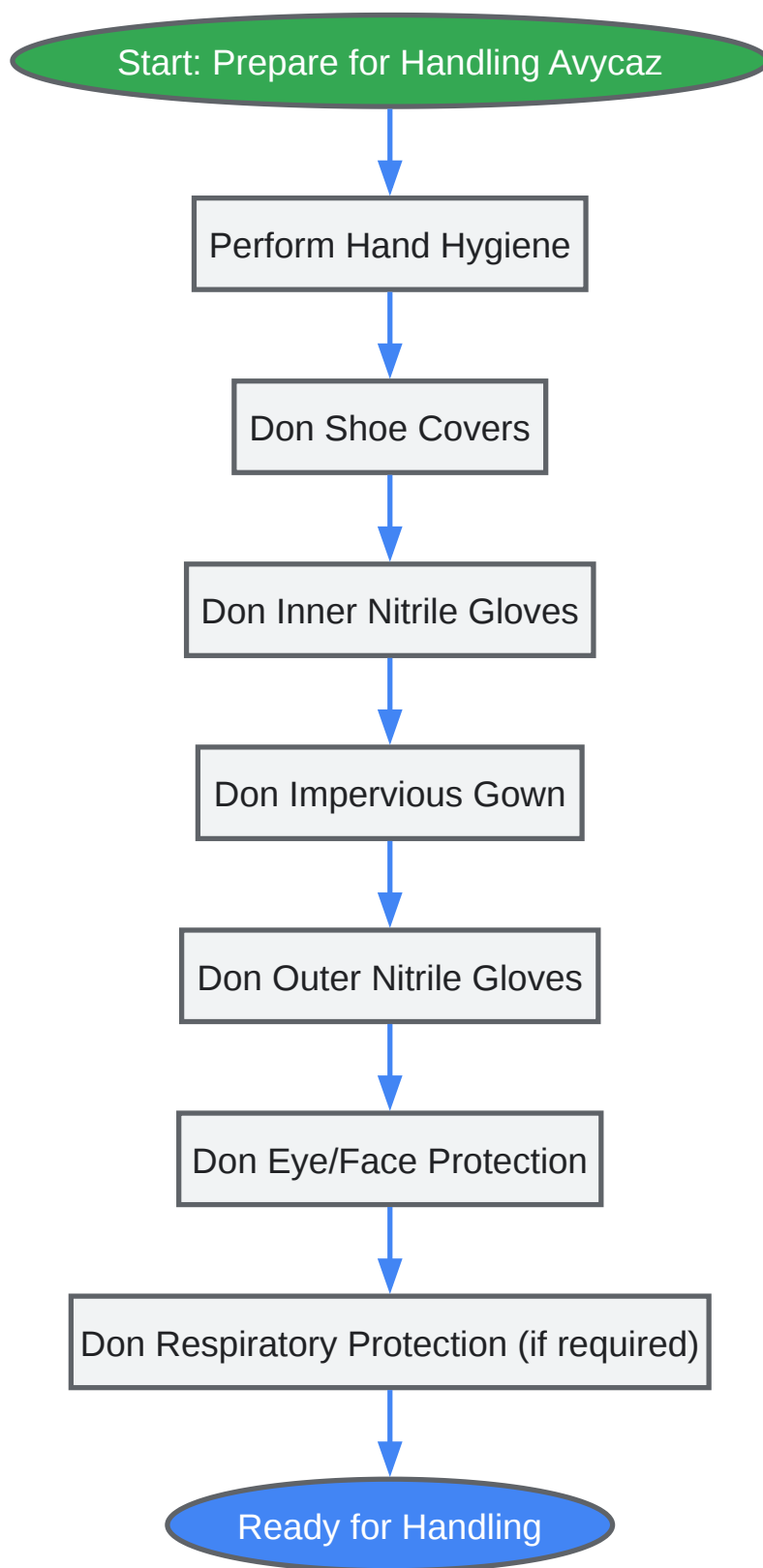
All materials that come into contact with **Avycaz** are to be considered hazardous waste and must be disposed of accordingly to prevent environmental contamination and potential exposure to non-laboratory personnel.

Disposal of **Avycaz** and Contaminated PPE:

- Segregation: All **Avycaz**-contaminated waste, including vials, syringes, tubing, and all used PPE, must be segregated from general and biohazardous waste streams.
- Containers: Use designated, leak-proof, and puncture-resistant hazardous waste containers. These containers should be clearly labeled as "Hazardous Drug Waste" or "Chemotherapy Waste."
- Sharps: All needles and syringes used for reconstitution and administration must be disposed of in a designated sharps container for hazardous pharmaceutical waste.
- Deactivation: For liquid waste containing **Avycaz**, consider chemical deactivation methods if available and approved by your institution's environmental health and safety department. Beta-lactam antibiotics can often be inactivated through hydrolysis.
- Final Disposal: All hazardous drug waste must be collected and disposed of by a licensed hazardous waste management company, typically through incineration.<sup>[2][3]</sup> Do not dispose of **Avycaz** or contaminated materials in standard trash or down the drain.

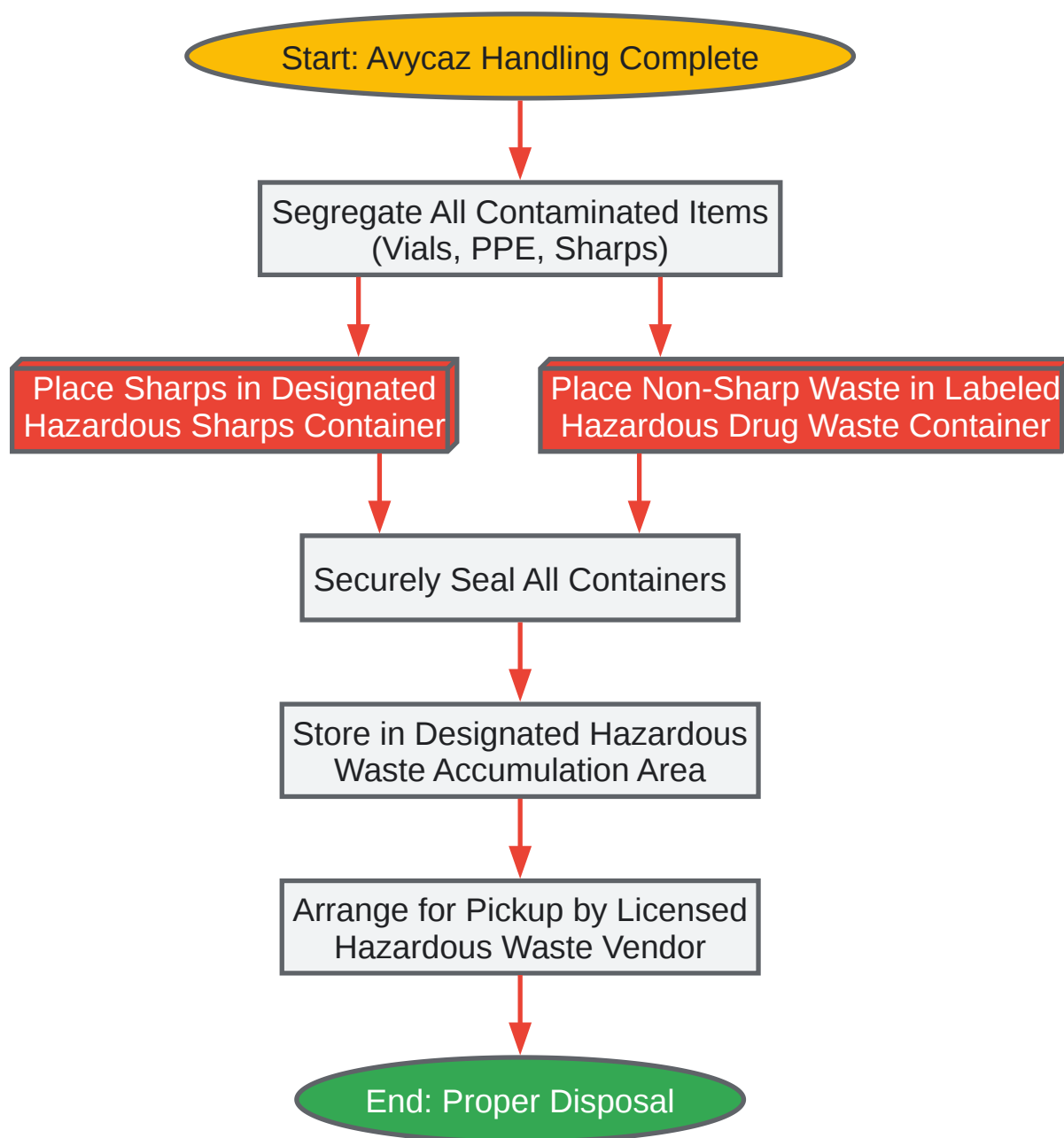
## Visual Guidance for Avycaz Handling Workflow

To further clarify the procedural steps for safely handling **Avycaz**, the following workflow diagrams have been generated.



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PPE Donning Sequence for **Avycaz** Handling.



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Disposal Workflow for **Avycaz**-Contaminated Materials.

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## References

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